

A Researcher's Technical Guide to Commercial Sourcing of 4-(Methylsulfonyl)aniline

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)aniline

Cat. No.: B1202210

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of commercial suppliers for **4-(Methylsulfonyl)aniline** (CAS No. 5470-49-5), a key intermediate in pharmaceutical research and development. This document outlines supplier options, product specifications, and the critical quality control methodologies required to ensure the compound's suitability for research applications.

Commercial Supplier Landscape

A variety of chemical suppliers offer **4-(Methylsulfonyl)aniline** for research purposes, with variations in purity, available quantities, and pricing. The following table summarizes the offerings from several prominent suppliers to facilitate easy comparison.

Table 1: Commercial Suppliers of **4-(Methylsulfonyl)aniline** for Research

Supplier	Purity	Available Pack Sizes	Price (USD, where available)	Notes
Sigma-Aldrich (Merck)	≥98%	25 g, 100 g	Contact for pricing	A well-established supplier with extensive documentation available. [1] [2]
Thermo Fisher Scientific (Alfa Aesar)	≥97%	25 g, 100 g	Contact for pricing	Offers various purities and provides Certificates of Analysis. [3] [4] [5] [6]
TCI America	>98.0% (by GC)	25 g, 100 g	~ngcontent-ng-c282987731="" _ngghost-ng-c1057849764="" class="inline ng-star-inserted"> 47.00(25g), 47.00 (25g) , 159.00 (100g)	Purity confirmed by Gas Chromatography (GC). [7] [8]
LGC Standards	Not specified	1 g, 5 g, 10 g	Contact for pricing	Specializes in reference materials; provides a Certificate of Analysis. [9]
ChemScene	≥98%	25 g, 100 g, 500 g	Contact for pricing	Provides detailed product information and safety data. [10]

CP Lab Safety	Not specified	25 g, 100 g	~\$285.95 (100g)	Reseller for TCI America products. [11] [8]
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Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

Quality Control and Experimental Protocols

Ensuring the purity and identity of **4-(Methylsulfonyl)aniline** is critical for the reliability and reproducibility of research outcomes. The following are standard analytical techniques employed for the quality control of this and similar aromatic amines. While supplier-specific protocols are proprietary, these generalized methodologies provide a robust framework for in-house quality assessment.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a primary method for assessing the purity of non-volatile and thermally labile compounds like **4-(Methylsulfonyl)aniline**.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water (e.g., 60:40 v/v). The mobile phase should be filtered and degassed.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.

- Analysis: Inject the sample and analyze the chromatogram. Purity is typically determined by the area percentage of the main peak.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identity and Purity

GC-MS is a powerful technique that combines the separation capabilities of gas chromatography with the identification power of mass spectrometry. It is particularly useful for identifying volatile impurities.

Methodology:

- Instrumentation: A GC system coupled to a mass spectrometer.
- Column: A capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Mass Spectrometer: Operated in electron ionization (EI) mode with a scan range of m/z 50-500.
- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) in a suitable solvent like methanol or dichloromethane.
- Analysis: The retention time of the major peak confirms the compound's identity against a known standard, and the mass spectrum provides structural confirmation. Purity is assessed by the relative area of the main peak.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is an indispensable tool for the unambiguous structural elucidation and confirmation of organic molecules.

Methodology:

- Instrumentation: A ^1H NMR spectrometer (e.g., 400 MHz).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) or deuterated chloroform (CDCl_3).
- Sample Preparation: Dissolve a few milligrams of the sample in the deuterated solvent.
- Analysis: The resulting spectrum should be consistent with the known chemical shifts and coupling constants for **4-(Methylsulfonyl)aniline**. The integration of the peaks can also provide an indication of purity.

Titration for Amine Content

Non-aqueous titration is a classic and reliable method for determining the total amine content.

Methodology:

- Reagents: Perchloric acid in glacial acetic acid (0.1 N) as the titrant, glacial acetic acid as the solvent, and a crystal violet indicator.
- Procedure:
 - Accurately weigh a sample of **4-(Methylsulfonyl)aniline** and dissolve it in glacial acetic acid.
 - Add a few drops of crystal violet indicator.
 - Titrate the solution with 0.1 N perchloric acid in glacial acetic acid until the color changes from violet to blue-green.
 - A blank titration with the solvent and indicator should also be performed.
- Calculation: The amine content can be calculated based on the volume of titrant consumed.

Workflow for Supplier Selection and Quality Verification

The following diagram illustrates a logical workflow for researchers to select a suitable supplier and verify the quality of **4-(Methylsulfonyl)aniline** for their research needs.

Caption: A workflow for selecting and validating a commercial supplier of **4-(Methylsulfonyl)aniline**.

Conclusion

For researchers and drug development professionals, the selection of high-quality starting materials is a foundational step for successful and reproducible research. This guide provides a starting point for sourcing **4-(Methylsulfonyl)aniline** by summarizing key supplier information and outlining essential quality control methodologies. It is imperative that researchers perform their own due diligence and in-house quality verification to ensure the procured material meets the specific demands of their experimental work.

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